

An In-depth Technical Guide to the Structure of N-Stearoylsphingomyelin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Stearoylsphingomyelin*

Cat. No.: *B15578473*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Stearoylsphingomyelin is a subtype of sphingomyelin, a class of sphingolipids ubiquitously found in animal cell membranes. It plays a crucial role in the structural integrity of the membrane and is particularly abundant in the myelin sheath of nerve cells. Beyond its structural importance, **N-Stearoylsphingomyelin** and its metabolites, such as ceramide, are key players in cellular signaling pathways, influencing processes like apoptosis, cell proliferation, and inflammation. This guide provides a comprehensive overview of the molecular structure of **N-Stearoylsphingomyelin**, methods for its structural determination, and its involvement in cellular signaling.

Molecular Structure of N-Stearoylsphingomyelin

N-Stearoylsphingomyelin is an amphipathic molecule, possessing both hydrophilic and hydrophobic regions. Its structure is composed of three primary components: a polar phosphocholine head group, a sphingosine backbone, and a long-chain fatty acid, which in this specific case is stearic acid. The sphingosine and stearic acid are linked via an amide bond to form a ceramide unit.

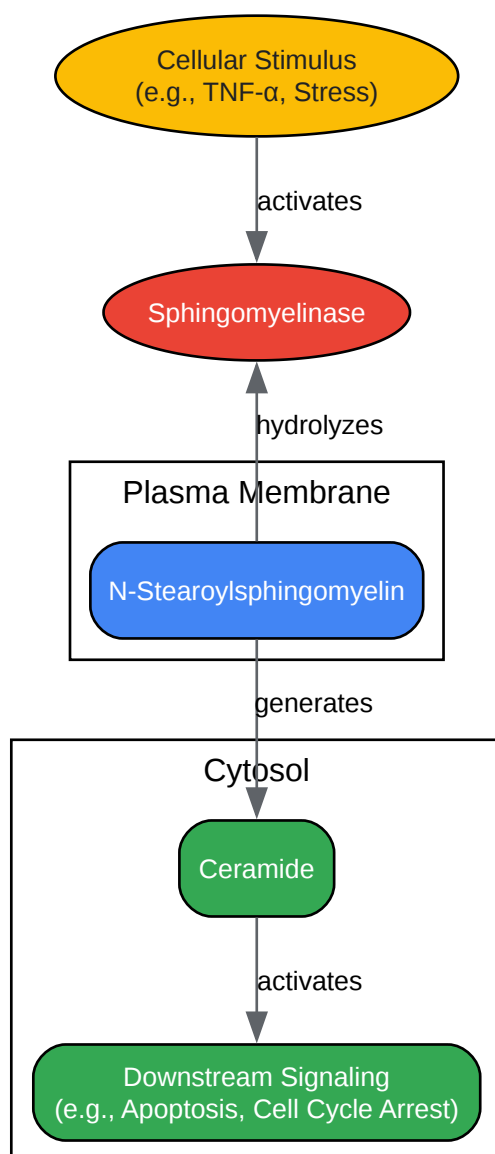
The systematic IUPAC name for **N-Stearoylsphingomyelin** is [(E,2S,3R)-3-hydroxy-2-(octadecanoylamino)octadec-4-enyl] 2-(trimethylazaniumyl)ethyl phosphate.

Chemical Components

- Sphingosine: An 18-carbon amino alcohol with a trans double bond between carbons 4 and 5. It forms the backbone of the molecule.
- Stearic Acid: A saturated fatty acid with an 18-carbon chain (18:0). It is attached to the amino group of the sphingosine backbone.
- Phosphocholine: A polar head group consisting of a phosphate group and a choline molecule. It is attached to the C1 hydroxyl group of the sphingosine backbone.

Visualization of the Molecular Structure

The following diagram illustrates the chemical structure of **N-Stearoylsphingomyelin**, detailing the arrangement and connectivity of its constituent atoms.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of N-Stearoylsphingomyelin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578473#what-is-the-structure-of-n-stearoylsphingomyelin\]](https://www.benchchem.com/product/b15578473#what-is-the-structure-of-n-stearoylsphingomyelin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com